

# Validating the Function of (S)-N-methylcoclaurine 3'-hydroxylase (CYP80B1): A Comparative Guide

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## Compound of Interest

Compound Name: *N*-Methylcoclaurine

Cat. No.: B032075

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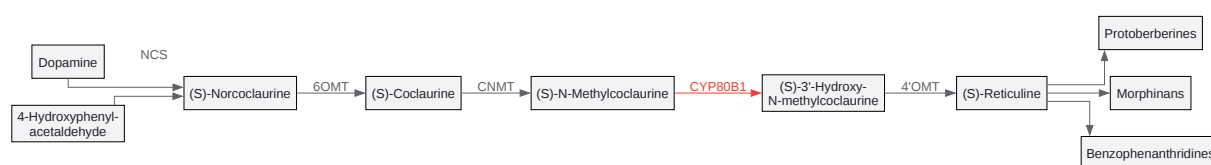
This guide provides a comprehensive comparison of (S)-N-methylcoclaurine 3'-hydroxylase (CYP80B1) from different plant sources, focusing on their functional validation. We present supporting experimental data, detailed protocols for key experiments, and visual representations of the relevant biological pathways and experimental workflows.

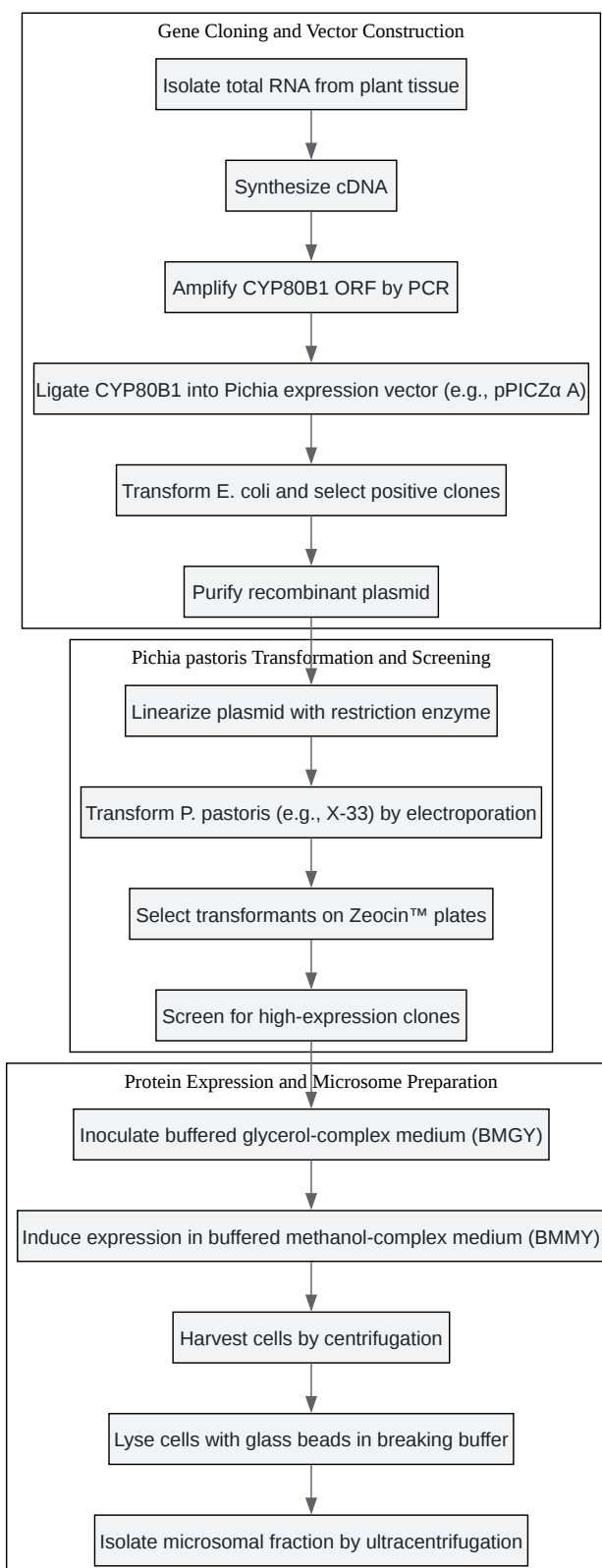
## Introduction to (S)-N-methylcoclaurine 3'-hydroxylase (CYP80B1)

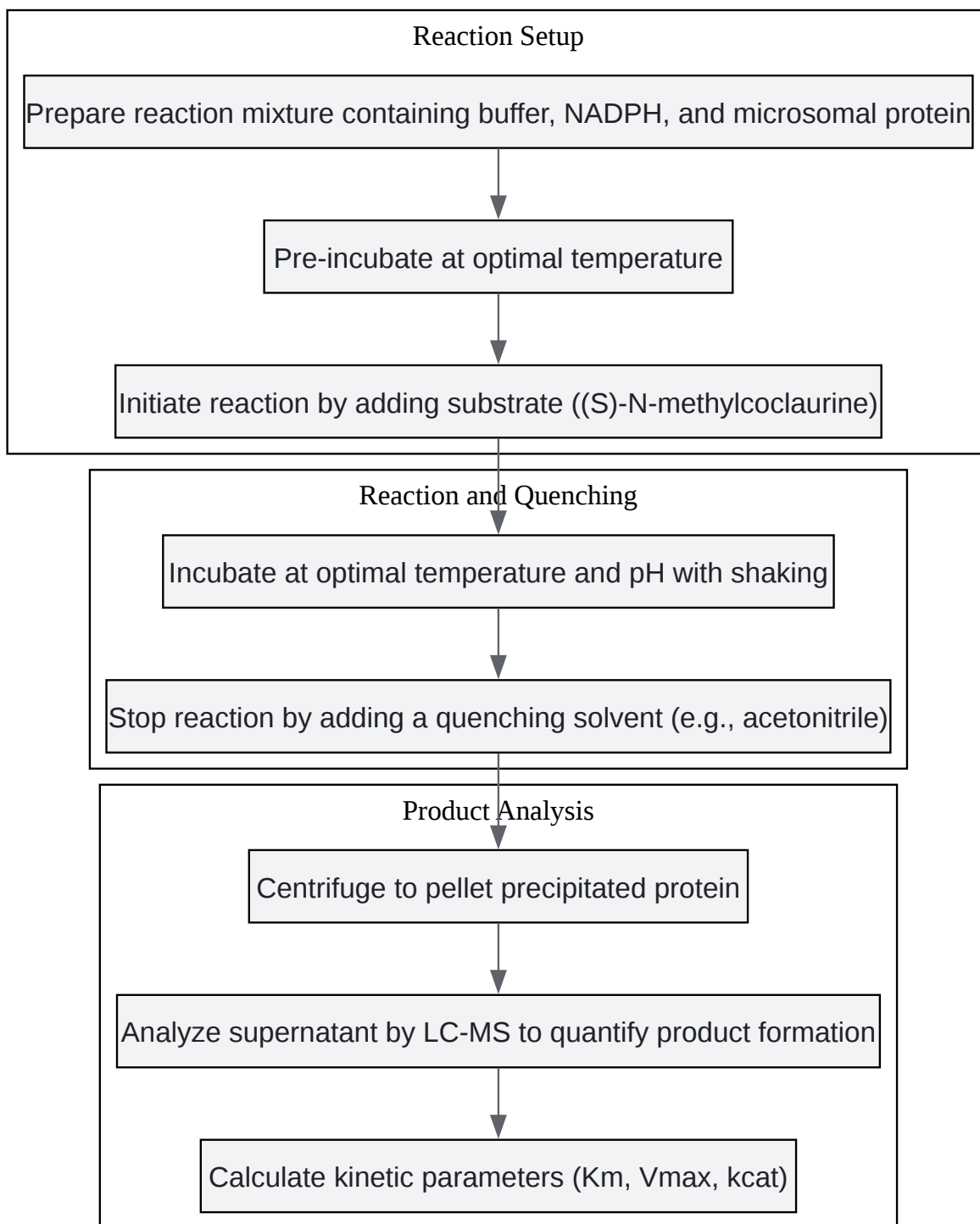
(S)-N-methylcoclaurine 3'-hydroxylase, belonging to the cytochrome P450 family 80 subfamily B member 1 (CYP80B1), is a critical enzyme in the biosynthesis of benzyloquinoline alkaloids (BIAs). This diverse group of plant secondary metabolites includes many pharmacologically important compounds such as morphine, codeine, and berberine. CYP80B1 catalyzes the 3'-hydroxylation of (S)-N-methylcoclaurine to produce (S)-3'-hydroxy-N-methylcoclaurine, a key intermediate that serves as a branch-point in the BIA biosynthetic pathway, leading to the formation of (S)-reticuline. The functional validation of CYP80B1 is essential for understanding and engineering BIA metabolic pathways for the production of valuable pharmaceuticals.

## The Role of CYP80B1 in Benzyloquinoline Alkaloid Biosynthesis

CYP80B1 plays a pivotal role in the central pathway of BIA biosynthesis. The hydroxylation reaction it catalyzes is a crucial step that dictates the downstream diversification of alkaloid structures.







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